

Validation of Analytical Methods for Deoxy Fesoterodine (5-HMT)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

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Executive Summary & Technical Context

Deoxy Fesoterodine, chemically synonymous with 5-hydroxymethyl tolterodine (5-HMT) (CAS: 895137-81-2), is the primary pharmacologically active metabolite of Fesoterodine.^[1] In drug development, it serves a dual role: it is the target analyte for pharmacokinetic (PK) studies and a critical degradation impurity (Impurity A) in Fesoterodine Fumarate drug substance/product.

Validating methods for **Deoxy Fesoterodine** presents specific challenges due to its polarity (phenolic and hydroxyl groups) and its structural similarity to the parent prodrug and related analogs like Tolterodine. This guide compares the two dominant analytical architectures—Stability-Indicating RP-HPLC and LC-MS/MS—and provides a self-validating protocol for the former, which is the industry standard for CMC (Chemistry, Manufacturing, and Controls) applications.

Nomenclature Clarification

- Analyte: **Deoxy Fesoterodine (5-HMT)**^{[2][3]}

- Chemical Structure: 2-(3-diisopropylamino-1-phenylpropyl)-4-hydroxymethylphenol
- Molecular Formula: C₂₆H₃₇NO₂[\[4\]](#)
- Relevance: Active Metabolite & Major Degradant

Comparative Analysis: HPLC-UV vs. LC-MS/MS

Selecting the correct validation architecture depends on the "Context of Use" (CoU). Below is an objective comparison of the two primary methodologies.

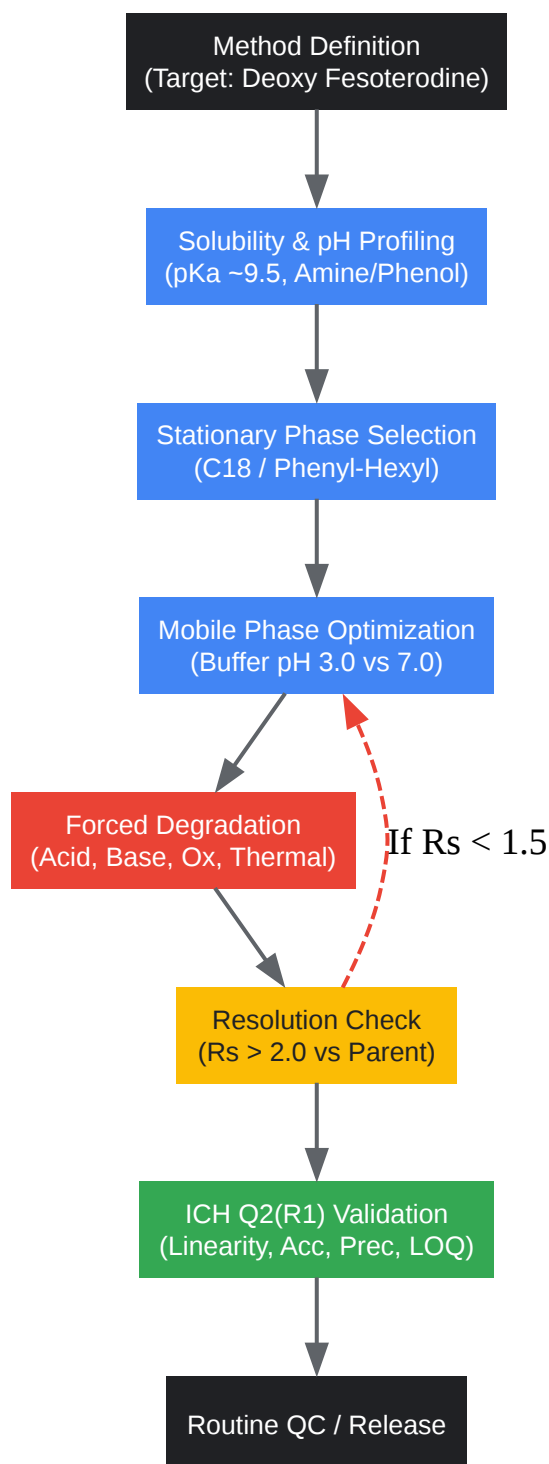
Feature	Method A: Stability-Indicating RP-HPLC	Method B: UPLC-MS/MS (Bioanalytical)
Primary Application	QC Release, Stability Testing, Impurity Profiling	Pharmacokinetics (Plasma/Urine), Trace Impurity ID
Detection Principle	UV Absorbance (210–220 nm)	Mass Spectrometry (MRM Transitions)
Sensitivity (LOQ)	~0.5 – 1.0 µg/mL (ppm level)	0.1 – 0.5 ng/mL (ppb level)
Specificity	High (via chromatographic resolution)	Ultra-High (via m/z filtering)
Throughput	Moderate (15–25 min run time)	High (2–5 min run time)
Cost Per Sample	Low	High
Critical Limitation	Requires baseline separation of all degradants. [1]	Matrix effects (ion suppression) in plasma.

Recommendation

- Choose RP-HPLC if you are validating the drug substance or product for purity and stability.
- Choose LC-MS/MS if you are quantifying **Deoxy Fesoterodine** in biological matrices (plasma) or characterizing unknown impurities <0.05%.

Method Development Workflow

The following diagram outlines the logical flow for validating a method for **Deoxy Fesoterodine**, adhering to ICH Q2(R1) guidelines.



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Caption: Logical workflow for developing and validating a stability-indicating method for **Deoxy Fesoterodine**.

Deep Dive Protocol: Stability-Indicating RP-HPLC

This protocol is designed to quantify **Deoxy Fesoterodine** as an impurity in Fesoterodine Fumarate or as a standalone API. It addresses the specific challenge of separating the de-esterified metabolite (Deoxy) from the parent ester (Fesoterodine).

Chromatographic Conditions[5][6][7][8]

- Column: Inertsil ODS-3V or Waters Symmetry C18 (150 mm × 4.6 mm, 5 μm).
 - Why: The "V" (Validated) or high-purity silica is essential to reduce silanol interactions with the tertiary amine of **Deoxy Fesoterodine**, preventing peak tailing.
- Mobile Phase:
 - Buffer: 20 mM Ammonium Dihydrogen Phosphate (adjust to pH 3.0 with Orthophosphoric Acid).
 - Organic: Acetonitrile (ACN).
 - Ratio: 60:40 (Buffer:ACN) Isocratic or Gradient depending on complex impurity profile.
 - Causality: Low pH (3.0) ensures the amine is fully protonated and the phenol is protonated, preventing mixed-mode retention and ensuring sharp peaks.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm.[5][6]
 - Note: 220 nm provides optimal sensitivity for the phenyl ring without excessive interference from mobile phase cut-off.
- Temperature: 30°C.

Standard Preparation

- Stock Solution: Dissolve 25 mg of **Deoxy Fesoterodine** Reference Standard in 50 mL of Methanol (500 µg/mL).
- Working Standard: Dilute Stock to 50 µg/mL using Mobile Phase.

Forced Degradation (Specificity Check)

To prove the method is "Stability-Indicating," you must intentionally degrade Fesoterodine to generate **Deoxy Fesoterodine** in situ and show they separate.

Stress Condition	Protocol	Expected Result
Acid Hydrolysis	0.1 N HCl, 60°C, 2 hours	High Degradation. Fesoterodine rapidly hydrolyzes to Deoxy Fesoterodine.
Base Hydrolysis	0.1 N NaOH, RT, 10 min	Complete Conversion. Ester bond is extremely labile in base; converts 100% to Deoxy Fesoterodine.
Oxidation	3% H ₂ O ₂ , RT, 2 hours	Formation of N-oxide impurities (distinct from Deoxy Fesoterodine).
Thermal	60°C, 7 days	Minor degradation; confirms thermal stability.

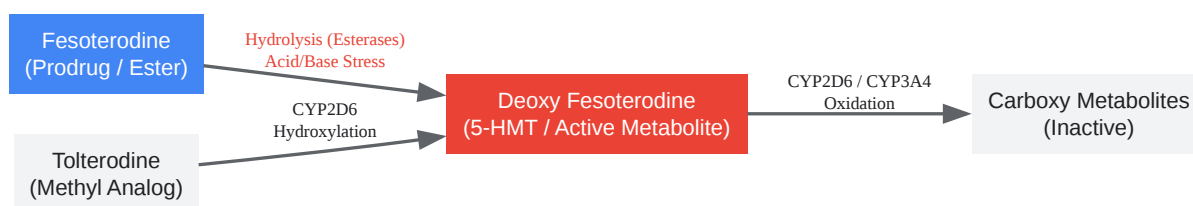
Validation Parameters (Acceptance Criteria)

- System Suitability:
 - Tailing Factor (T) < 1.5.[\[7\]](#)[\[6\]](#)
 - Theoretical Plates (N) > 5000.[\[8\]](#)
 - % RSD of 5 replicate injections < 2.0%.

- Linearity: 0.1 µg/mL to 150% of target concentration ($R^2 > 0.999$).
- Accuracy (Recovery): Spike samples at 50%, 100%, and 150%. Acceptance: 98.0% – 102.0%.
- Precision: Intra-day and Inter-day RSD < 2.0%.

Metabolic & Degradation Pathway

Understanding the chemical relationship between the prodrug and the analyte is vital for interpreting validation data.



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Caption: Pathway showing **Deoxy Fesoterodine** as the central convergence point of Fesoterodine hydrolysis and Tolterodine metabolism.

References

- ICH Harmonised Tripartite Guideline. (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation. [Link](#)
- Reddy, B.V.R., et al. (2012). A Validated Stability-Indicating HPLC Assay Method for Determination of Fesoterodine Fumarate.[7][5][6][9] Rasayan Journal of Chemistry. [Link](#)
- Sangoi, M.S., et al. (2010). Determination of Fesoterodine in Pharmaceutical Formulations by Using Liquid Chromatography-Tandem Mass Spectrometry.[5][6] European Journal of Mass Spectrometry. [Link](#)
- Vaidya, V.V., et al. (2013). Simultaneous Determination of Fesoterodine and its Active Metabolite in Human Plasma by LC-ESI-MS/MS. Journal of Chromatography B. [Link](#)

- PubChem. (n.d.). Fesoterodine Fumarate Compound Summary. National Center for Biotechnology Information. [Link](#)

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Sources

- 1. [echemi.com](#) [[echemi.com](#)]
- 2. [4.imimg.com](#) [[4.imimg.com](#)]
- 3. [pharmaffiliates.com](#) [[pharmaffiliates.com](#)]
- 4. [pharmaffiliates.com](#) [[pharmaffiliates.com](#)]
- 5. [derpharmachemica.com](#) [[derpharmachemica.com](#)]
- 6. Stability-Indicating RP-HPLC Method for the Estimation of Process-Related Impurities and Degradation Products in Fesote... [[ouci.dntb.gov.ua](#)]
- 7. Stability-Indicating RP-HPLC Method for the Estimation of Process-Related Impurities and Degradation Products in Fesoterodine Fumarate by Using a Mass Spectrometric Compatible Mobile Phase - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 8. QUALITY CONTROL CHEMICALS INC. | STANDARD REFERENCE MATERIAL [[qccstandards.com](#)]
- 9. WO2013024415A1 - An improved method for the quantitative determination of fesoterodine fumarate - Google Patents [[patents.google.com](#)]
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